

Protocol for Calcium Mobilization Assay with Fasiglifam

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Compound of Interest

Compound Name: *Fasiglifam hemihydrate*

Cat. No.: *B595586*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Fasiglifam (also known as TAK-875) is a potent and selective agonist for the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1).^[1] GPR40 is predominantly expressed in pancreatic β -cells and plays a crucial role in regulating glucose-stimulated insulin secretion.^[1] Upon activation by agonists like Fasiglifam, GPR40 couples to the G α q/11 protein, initiating a signaling cascade that results in the mobilization of intracellular calcium (Ca²⁺), a key second messenger in insulin exocytosis. This application note provides a detailed protocol for a no-wash, fluorescence-based Ca²⁺ mobilization assay to characterize the activity of Fasiglifam on cells expressing human GPR40.

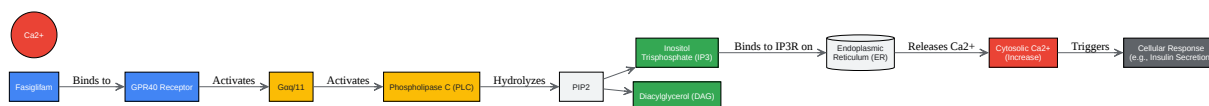
Data Presentation

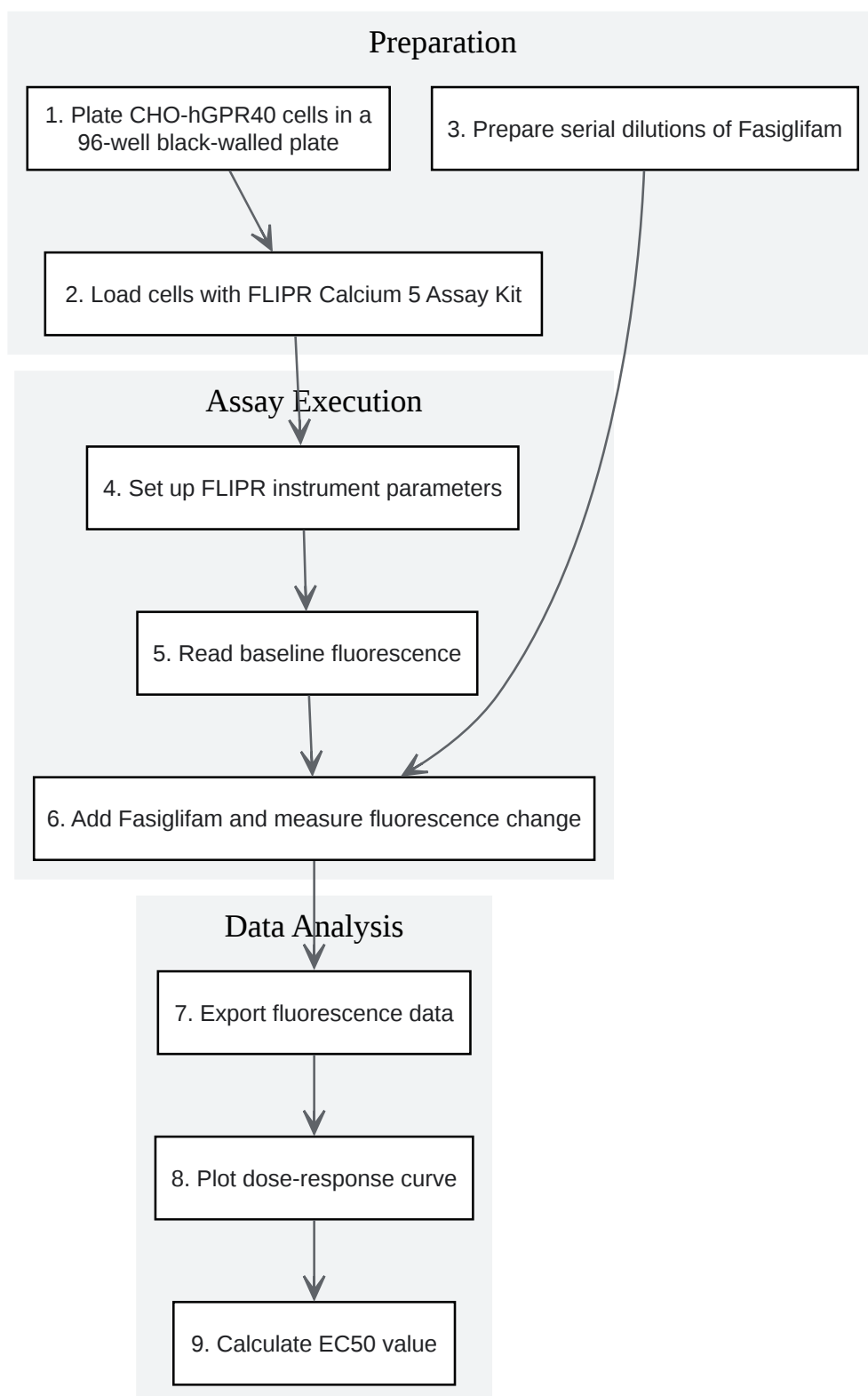
The following table summarizes the potency of Fasiglifam in inducing Ca²⁺ mobilization in various cell lines expressing the GPR40 receptor.

Cell Line	Receptor	Assay Type	Fasiglifam EC50 (nM)	Reference
CHO	Human GPR40	FLIPR Calcium Flux	29.6	
CHO	Human GPR40	Intracellular IP Production	72	
HEK293	Rat GPR40	FLIPR (Fluo-8 dye)	39	
CHO-hGPR40	Human GPR40	Intracellular IP Production	72	

Signaling Pathway

Activation of GPR40 by Fasiglifam triggers a well-defined signaling pathway leading to an increase in intracellular calcium concentration.





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References

- 1. assets.fishersci.com [assets.fishersci.com]
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